

Cartap Hydrochloride: A Synthetic Insecticide Derived from a Natural Marine Toxin

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Compound of Interest

Compound Name: *Cartap hydrochloride*

Cat. No.: *B1668583*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Cartap hydrochloride is a broad-spectrum insecticide belonging to the nereistoxin analogue family. Its development is a classic example of natural product-inspired pesticide discovery, originating from the marine annelid *Lumbriconereis heteropoda*. This guide provides a comprehensive technical overview of **Cartap hydrochloride**, from its natural origins to its synthesis, mechanism of action, and toxicological profile. Detailed experimental protocols and quantitative data are presented to support researchers in the fields of toxicology, pharmacology, and pesticide development.

Introduction: From Marine Worm to Modern Insecticide

The story of **Cartap hydrochloride** begins with the discovery of nereistoxin, a potent neurotoxin isolated from the marine segmented worm *Lumbriconereis heteropoda*.^[1] Japanese fishermen had long observed that insects coming into contact with these worms would become paralyzed and die.^[1] This observation spurred scientific investigation, leading to the isolation of nereistoxin in 1934.^[1]

In the 1960s, researchers at Takeda Chemical Industries in Japan began to investigate the insecticidal potential of nereistoxin. While potent, the natural toxin also presented challenges in

terms of stability and mammalian toxicity. This led to a synthetic chemistry program aimed at creating derivatives with improved properties. **Cartap hydrochloride**, S,S'-[2-(dimethylamino)trimethylene] bis(thiocarbamate) hydrochloride, emerged as a highly effective and commercially viable insecticide.^[1] It was found to be less toxic to mammals than the parent compound while retaining excellent insecticidal activity.^[1]

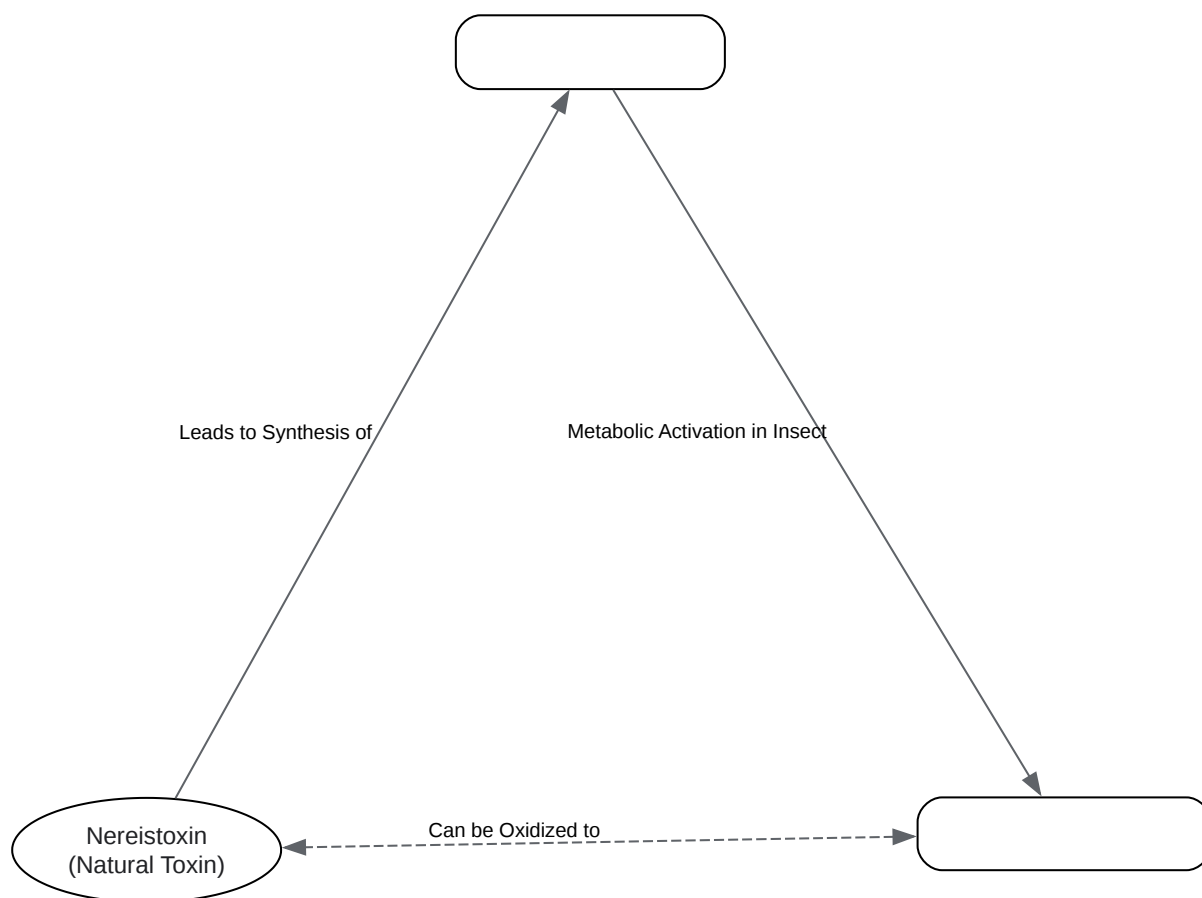
Cartap hydrochloride is primarily a contact and stomach poison, effective against a wide range of chewing and sucking insect pests, particularly Lepidoptera and Coleoptera. It is widely used in the cultivation of rice, vegetables, and other crops. The insecticide acts by blocking cholinergic transmission in the central nervous system of insects, leading to paralysis and eventual death.

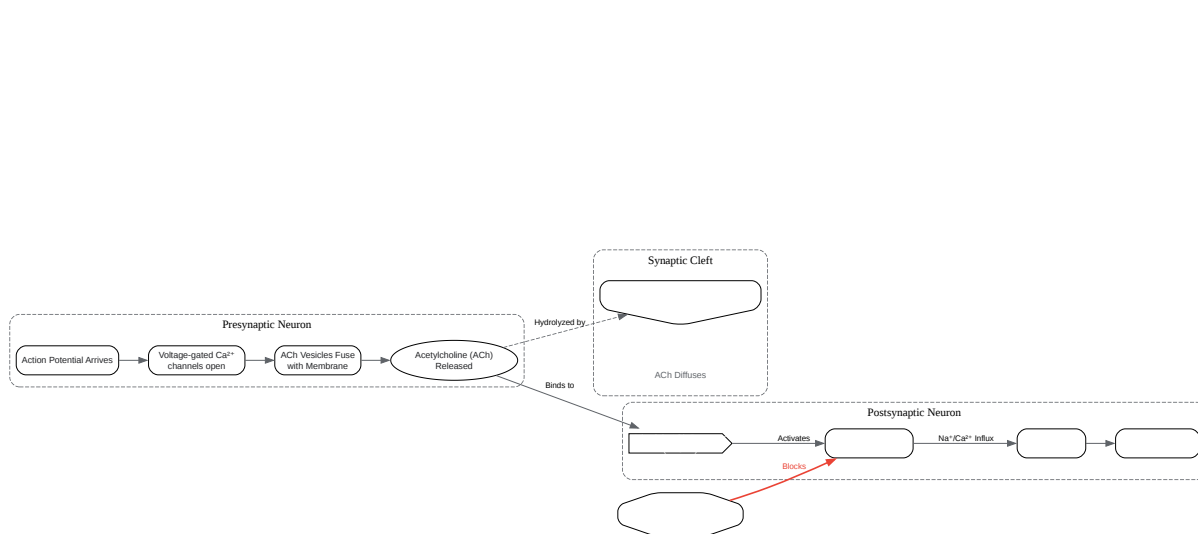
Chemical Synthesis

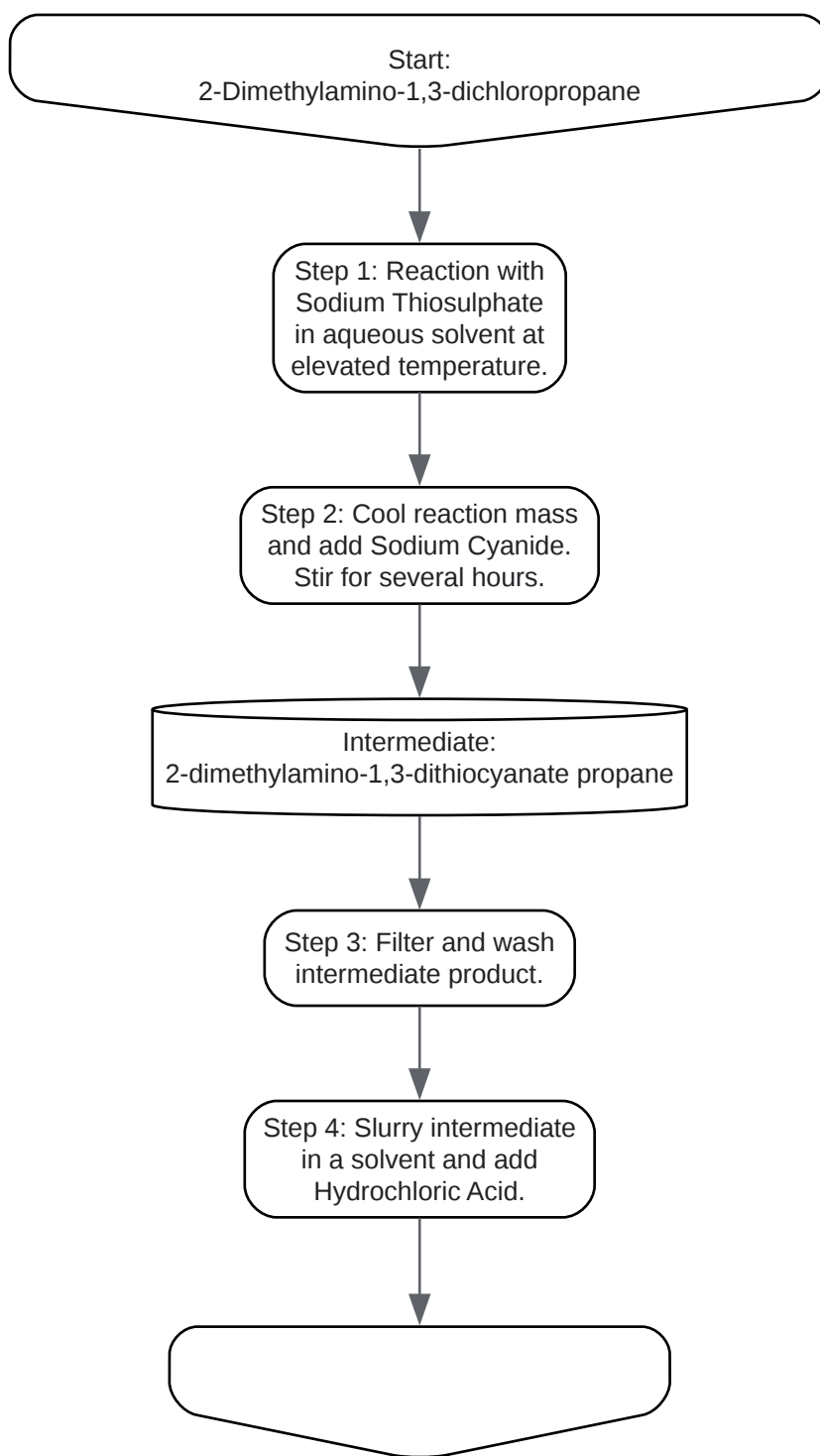
Cartap hydrochloride is synthesized from nereistoxin. The process generally involves the reaction of 2-dimethylamino-1,3-dichloropropane with a thiocarbamate source. While various specific methods exist, a common pathway is outlined below.

Relationship between Nereistoxin and Cartap Hydrochloride

Nereistoxin is the natural template from which **Cartap hydrochloride** was designed. Structurally, **Cartap hydrochloride** is a pro-drug of a dithiol derivative of nereistoxin. In the insect's body and the environment, **Cartap hydrochloride** is metabolized to nereistoxin or a related dithiol, which is the active toxicant. This metabolic activation is a key feature of its mode of action.







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References

- 1. Nereistoxin - Wikipedia [en.wikipedia.org]
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